

Measuring the Potency of SHP2 Inhibitor LY6: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SHP2 inhibitor LY6

Cat. No.: B11934237

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to measuring the half-maximal inhibitory concentration (IC₅₀) of LY6, a potent and selective allosteric inhibitor of the Src homology region 2 domain-containing protein tyrosine phosphatase 2 (SHP2). The provided protocols are intended for researchers in academic and industrial settings engaged in drug discovery and development.

SHP2 is a non-receptor protein tyrosine phosphatase that plays a critical role in various cellular signaling pathways, making it a key target in oncology.^{[1][2][3]} LY6 has been identified as an inhibitor that stabilizes the autoinhibited conformation of SHP2.^{[4][5]} Accurate determination of its IC₅₀ in enzymatic assays is crucial for characterizing its potency and selectivity.

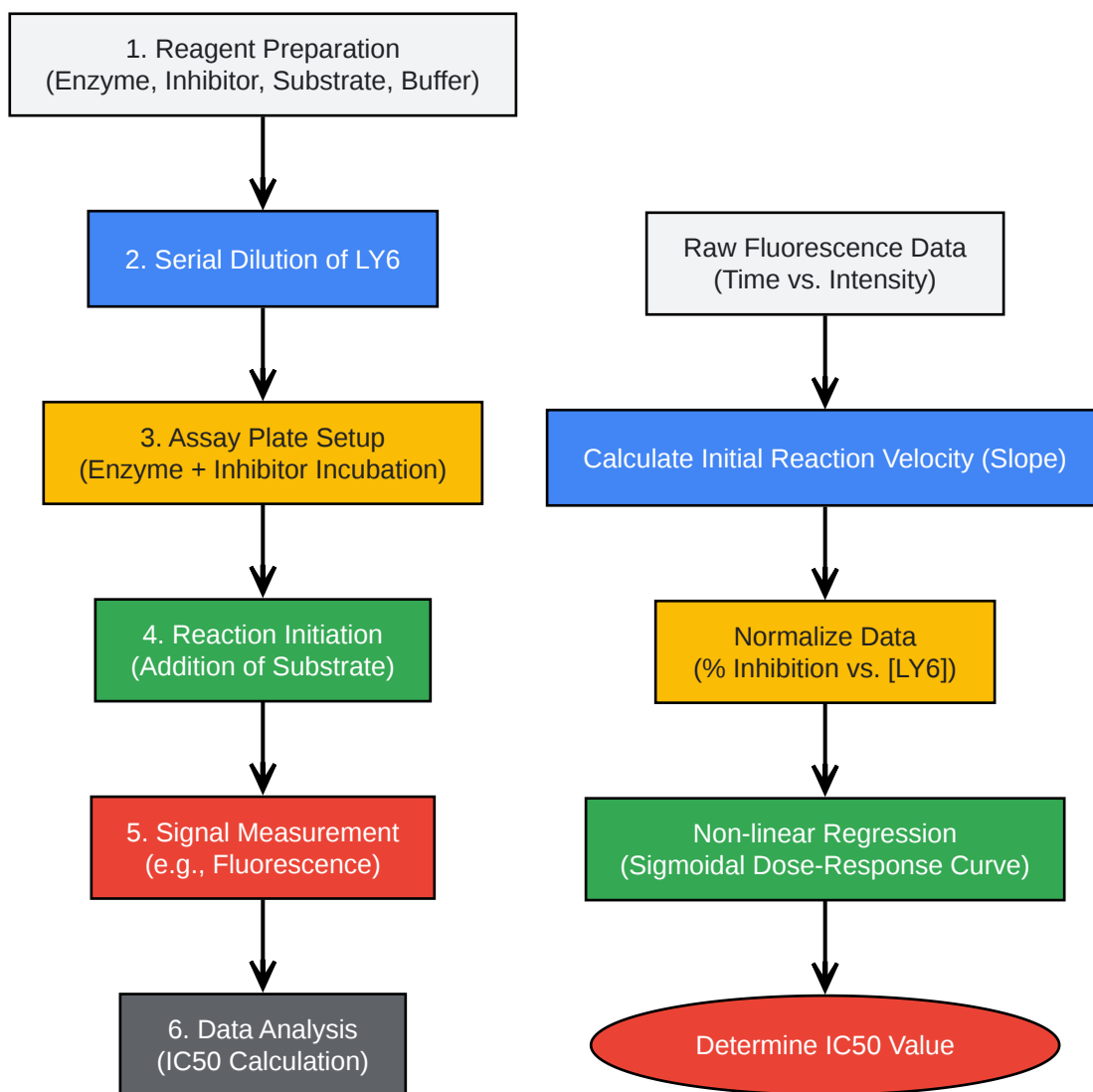
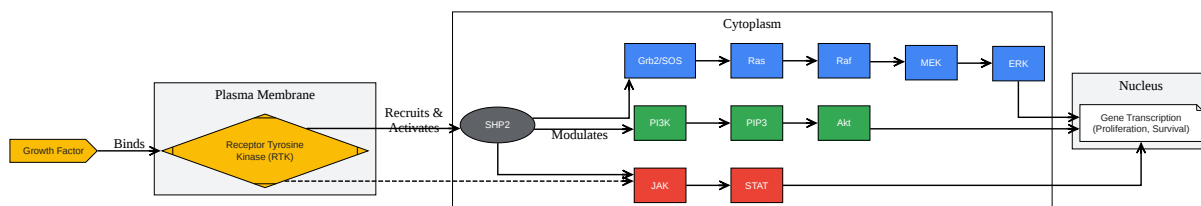
Data Presentation: Potency and Selectivity of LY6

The inhibitory activity of LY6 against SHP2 and the highly related SHP1 phosphatase is summarized below. This data highlights the selectivity of LY6 for SHP2.

Enzyme	Inhibitor	IC50 (μM)	Selectivity (over SHP1)
SHP2	LY6	9.8[4][6][7]	~7.4-fold
SHP1	LY6	72.7[5]	-
SHP2 (E76K mutant)	LY6	7.67[5]	-

Signaling Pathway of SHP2

SHP2 is a crucial downstream signaling molecule for multiple receptor tyrosine kinases (RTKs). [8] Upon ligand binding and autophosphorylation of the RTK, SHP2 is recruited to the receptor complex via its SH2 domains. This leads to the activation of the Ras/MAPK, PI3K/AKT, and JAK/STAT signaling pathways, which are critical for cell proliferation, differentiation, and survival.[2][9]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The SHP-2 tyrosine phosphatase: signaling mechanisms and biological functions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. SHP2 Phosphatase [biology.kenyon.edu]
- 3. What are SHP2 inhibitors and how do they work? [synapse.patsnap.com]
- 4. A small molecule inhibitor that stabilizes the autoinhibited conformation of the oncogenic tyrosine phosphatase SHP2 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Tyrosine phosphatase SHP2 inhibitors in tumor-targeted therapies - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. SHP2 General Information | Sino Biological [sinobiological.com]
- 9. The Src homology 2 domain tyrosine phosphatases SHP-1 and SHP-2: diversified control of cell growth, inflammation, and injury - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Measuring the Potency of SHP2 Inhibitor LY6: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11934237#measuring-the-ic50-of-shp2-inhibitor-ly6-in-enzymatic-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com